Technical Support Center: Purification of Anhydrous Cobalt(II) Iodide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Cobalt(II) iodide*
CAS No.:	*15238-00-3*
Cat. No.:	*B095668*

Get Quote

Subject: Removal of Iodine (

) Impurities from Synthesized **Cobalt(II) Iodide** (

) Date: October 26, 2023 Case ID: CHE-SUP-8821 Status: Open for Public Access

Executive Summary & Chemical Context

The Problem: Synthesizing **Cobalt(II) iodide** often involves the direct reaction of cobalt powder with excess iodine (

).[1] While effective, this frequently leaves unreacted elemental iodine in the final product.

The Challenge:

- Hygroscopicity: Anhydrous

  is extremely hygroscopic. Exposure to atmospheric moisture rapidly converts the desired black/dark-green anhydrous solid into the pink hexahydrate (

  ), rendering it useless for water-sensitive catalytic applications.

© 2026 BenchChem. All rights reserved.

- Sublimation Differential: Iodine sublimes at relatively low temperatures (

  under vacuum), while

  is stable up to

  .

- Solubility Profile:

  is soluble in polar solvents (alcohol, acetone) but sparingly soluble in non-polar hydrocarbons (toluene, benzene), whereas iodine is highly soluble in hydrocarbons.

Scope of Guide: This support module details two validated protocols for removing iodine: Thermal Vacuum Sublimation (Method A) and Solvent Extraction (Method B).

Physical Properties Reference Data

© 2026 BenchChem. All rights reserved.

Property	Cobalt(II) Iodide ( )	Iodine ( )	Implication for Purification
Appearance	Black / Dark Green (Anhydrous)Pink (Hydrated)	Black/Grey SolidPurple Vapor	Visual confirmation of purity and hydration state.[2][3]
Melting Point	(Vacuum) [1]		Huge thermal window allows selective removal of .
Boiling Point	[1]		vaporizes easily; remains solid.
Solubility (Toluene)	Insoluble / Sparingly Soluble	Highly Soluble ( ) [2]	Toluene is an ideal wash solvent.
Solubility (Ether)	Soluble / Reacts	Soluble ( ) [2]	Avoid ether for washing; it may dissolve the product.

Method A: Thermal Vacuum Sublimation (Recommended)

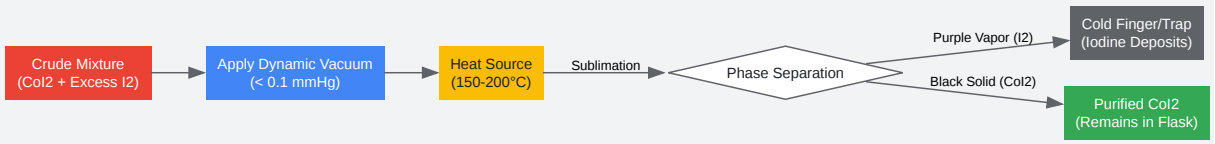
Best For: High-purity requirements, anhydrous handling, and removing large excesses of iodine.

The Mechanism

This method exploits the vapor pressure differential.[4] By heating the crude mixture to under dynamic vacuum, iodine sublimates and deposits on a cold trap, while remains in the heating zone.

© 2026 BenchChem. All rights reserved.

Workflow Diagram



Click to download full resolution via product page

Figure 1: Thermal separation logic. Iodine is removed via the vapor phase while the cobalt salt remains solid.

Step-by-Step Protocol

- Setup: Place the crude

  in a sublimation tube or a Schlenk flask connected to a cold trap/sublimation finger.

- Vacuum: Connect to a high-vacuum manifold (Schlenk line). Evacuate to

  .[5]

- Heating:
  - Immerse the flask in an oil bath.
  - Slowly ramp temperature to

    . You will see purple iodine vapor evolve.
  - Increase temperature to

    to drive off stubborn traces.
  - Note: Do not exceed

    to avoid volatilizing the

    .

© 2026 BenchChem. All rights reserved.

- Collection: Iodine will crystallize on the cold finger/glassware walls outside the heating zone.
- Completion: Heating is complete when no further purple vapor is visible and the product appears as a dry, black powder.
- Recovery: Allow to cool under vacuum. Backfill with inert gas (Argon/Nitrogen) before opening.

Method B: Solvent Extraction (Soxhlet/Wash)

Best For: Large scale batches where sublimation equipment is size-constrained.

The Mechanism

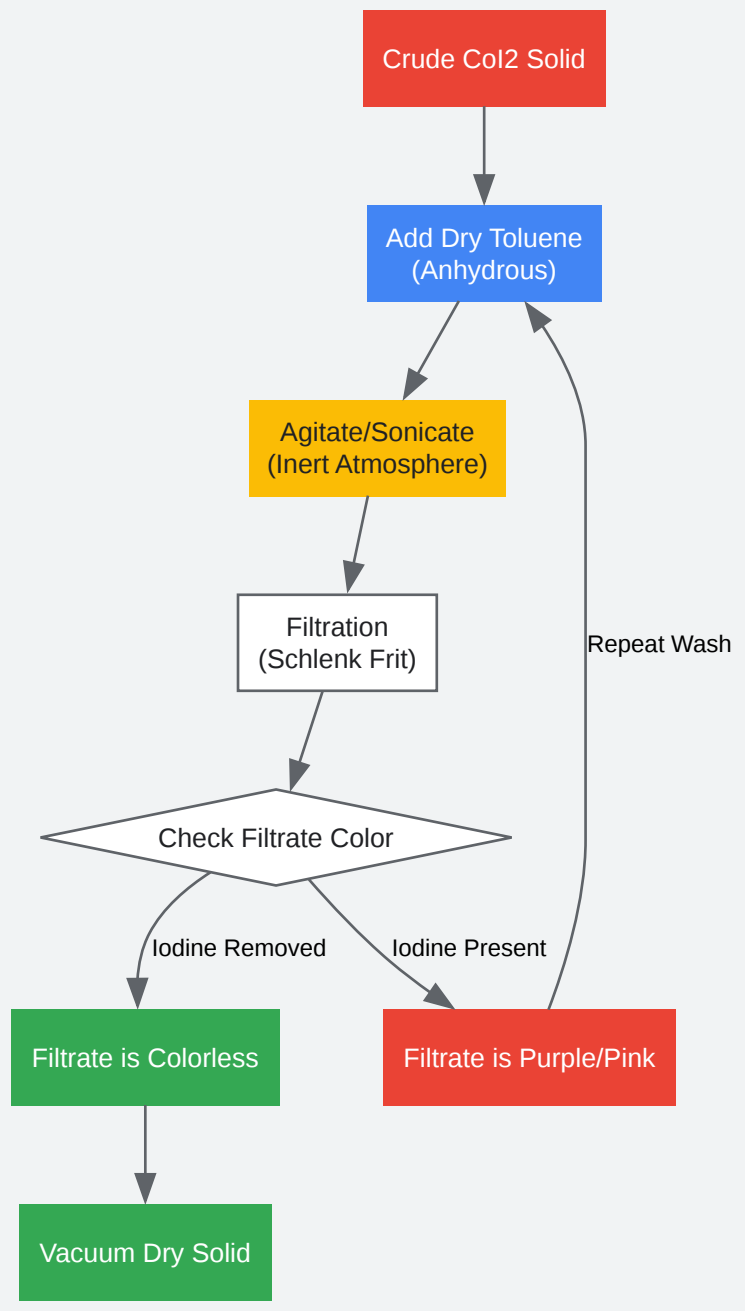
Iodine is highly soluble in non-polar aromatic hydrocarbons (Toluene, Benzene), whereas

is effectively insoluble. This allows the impurity to be washed away.

Safety Warning: Benzene is carcinogenic. Toluene is the recommended substitute.

Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Iterative washing cycle. The color of the filtrate is the primary indicator of success.

Step-by-Step Protocol

- Inert Environment: Perform all steps in a glovebox or using strict Schlenk techniques. Moisture will ruin the product.

© 2026 BenchChem. All rights reserved.

- Solvent Prep: Ensure Toluene is anhydrous (dried over Na/Benzophenone or molecular sieves).
- Washing:
  - Add dry toluene to the crude solid.
  - Stir or sonicate briefly. The supernatant should turn purple (dissolved iodine).
- Filtration:
  - Allow the solid to settle or filter through a glass frit (under Argon).
  - Remove the purple supernatant.
- Iteration: Repeat the wash until the toluene remains colorless.
- Drying: Apply vacuum to the solid residue to remove solvent traces.

Troubleshooting & FAQ

Q1: My final product turned pink. What happened?

A: The product has hydrated.

is a moisture indicator; it turns from black (anhydrous) to pink (hydrated) upon contact with water.

- Fix: You must dehydrate it. Heat the solid to

  under high vacuum for several hours until it turns black again. Ensure your inert gas lines are dry.

Q2: Can I use Diethyl Ether or THF for the wash?

A:No. While iodine is soluble in these,

is also soluble (or forms soluble complexes) in polar/coordinating solvents. You will lose significant yield. Stick to non-polar aromatics like Toluene.

© 2026 BenchChem. All rights reserved.

Q3: I see a grey metallic residue after sublimation.

A: This is likely unreacted Cobalt metal.

- Fix: If you used excess Cobalt to drive the reaction, this is expected. You can separate the

  from the Cobalt metal by dissolving the

  in dry alcohol (where Co metal is insoluble), filtering, and then evaporating the alcohol. However, this introduces a risk of hydration, so magnetic separation (if the powder is magnetic) or accepting the impurity is often preferred depending on the application.

Q4: How do I store the purified material?

A: Store in a glovebox under Argon or in a flame-sealed ampoule. Even well-sealed screw-cap vials can allow moisture ingress over months.

References

- Fisher Scientific. (n.d.). **Cobalt(II) iodide**, anhydrous, 99.5% (metals basis). Retrieved October 26, 2023, from [Link]
- PubChem. (n.d.). Iodine Solubility Data. National Library of Medicine. Retrieved October 26, 2023, from [Link]
- Perry, D. L. (2011). Handbook of Inorganic Compounds (2nd ed.). CRC Press. (General reference for metal iodide properties).
- Brauer, G. (1963). Handbook of Preparative Inorganic Chemistry. Academic Press. (Foundational text for anhydrous metal halide synthesis).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 15238-00-3: Cobalt iodide (CoI2) | CymitQuimica [cymitquimica.com]

- 2. Cobalt(II) chloride - Wikipedia [en.wikipedia.org]
- 3. Cobalt(II) iodide - Wikipedia [en.wikipedia.org]
- 4. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 5. reddit.com [reddit.com]
- To cite this document: BenchChem. [Technical Support Center: Purification of Anhydrous Cobalt(II) Iodide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095668/docs#technical-support-center-purification-of-anhydrous-cobalt-ii-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.